

Reconstituting and storing Caffeic acid-pYEEIE TFA for long-term use.

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Compound of Interest

Compound Name: Caffeic acid-pYEEIE TFA

Cat. No.: B15623830

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Application Notes and Protocols for Caffeic acid-pYEEIE TFA

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and long-term use of **Caffeic acid-pYEEIE TFA**, a non-phosphopeptide inhibitor of the Lck SH2 domain.

Product Information

Property	Value
Full Name	Caffeic acid-pYEEIE TFA
Molecular Formula	C ₄₁ H ₅₁ F ₃ N ₅ O ₂₁ P
Appearance	White to off-white solid
Mechanism of Action	Binds with high affinity to the GST-Lck-SH2 domain, inhibiting its function in T-cell receptor signaling. ^[1]

Reconstitution of Lyophilized Powder

It is recommended to bring the lyophilized **Caffeic acid-pYEEIE TFA** powder and the desired solvent to room temperature before reconstitution.

Recommended Solvent:

- Sterile deionized water: **Caffeic acid-pYEEIE TFA** is soluble in water. For a 25 mg/mL stock solution, ultrasonic treatment may be necessary to ensure complete dissolution.[\[1\]](#)

Protocol for Reconstituting to a 10 mM Stock Solution:

- Equilibrate the vial of lyophilized **Caffeic acid-pYEEIE TFA** to room temperature.
- Add the appropriate volume of sterile deionized water to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial, add 96.35 μ L of water.
- Gently vortex or sonicate the vial until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no particulates. If particulates are present, the solution can be filtered through a 0.22 μ m sterile filter.[\[1\]](#)
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **Caffeic acid-pYEEIE TFA**.

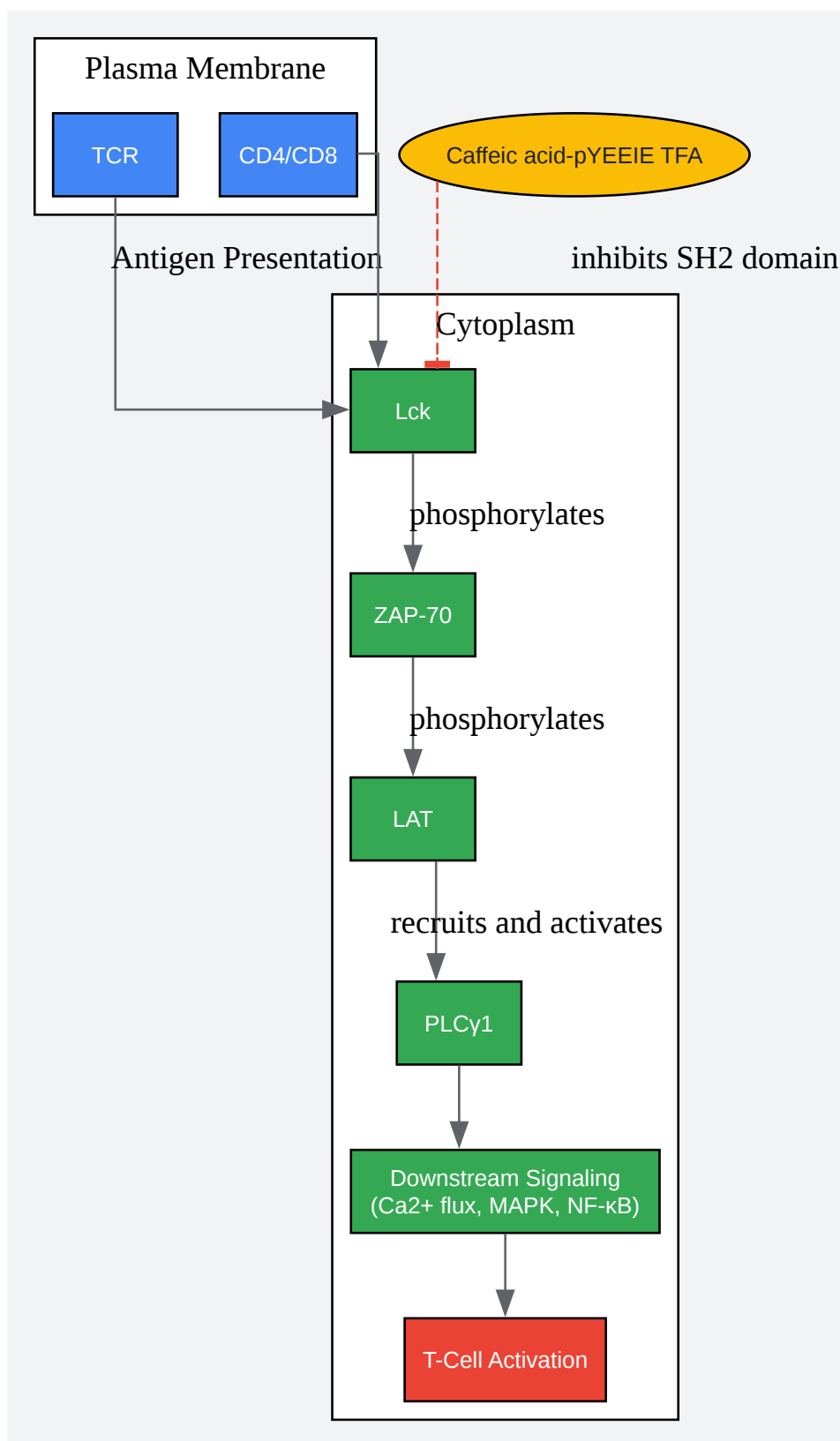
Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 month	Store in a desiccator, protected from light. [1]
-80°C	6 months	Store in a desiccator, protected from light. [1]	
Stock Solution in Water	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. [1]
-80°C	6 months	Aliquot to avoid freeze-thaw cycles. [1]	

Stability in Biological Buffers:

While specific stability data for **Caffeic acid-pYEEIE TFA** in various biological buffers is not extensively available, general considerations for peptide-like molecules with TFA salts suggest that stability can be influenced by pH and the presence of enzymes. It is advisable to prepare fresh working solutions in your buffer of choice for each experiment. If long-term storage of a working solution is necessary, it is recommended to perform a stability test by comparing the activity of the stored solution to a freshly prepared one.

Signaling Pathway

Caffeic acid-pYEEIE TFA acts as an inhibitor of the Lymphocyte-specific protein tyrosine kinase (Lck) by binding to its Src Homology 2 (SH2) domain. The Lck SH2 domain is crucial for the propagation of the T-cell receptor (TCR) signaling cascade.^{[2][3]} By binding to the Lck SH2 domain, **Caffeic acid-pYEEIE TFA** prevents its interaction with phosphorylated tyrosine residues on other signaling proteins, thereby disrupting the downstream signaling pathway that leads to T-cell activation.



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Caption: Lck Signaling Pathway Inhibition.

Experimental Protocols

In Vitro Lck Kinase Assay

This protocol is designed to assess the inhibitory activity of **Caffeic acid-pYEEIE TFA** on Lck kinase activity in a cell-free system. A common method is to measure the phosphorylation of a substrate peptide by recombinant Lck.

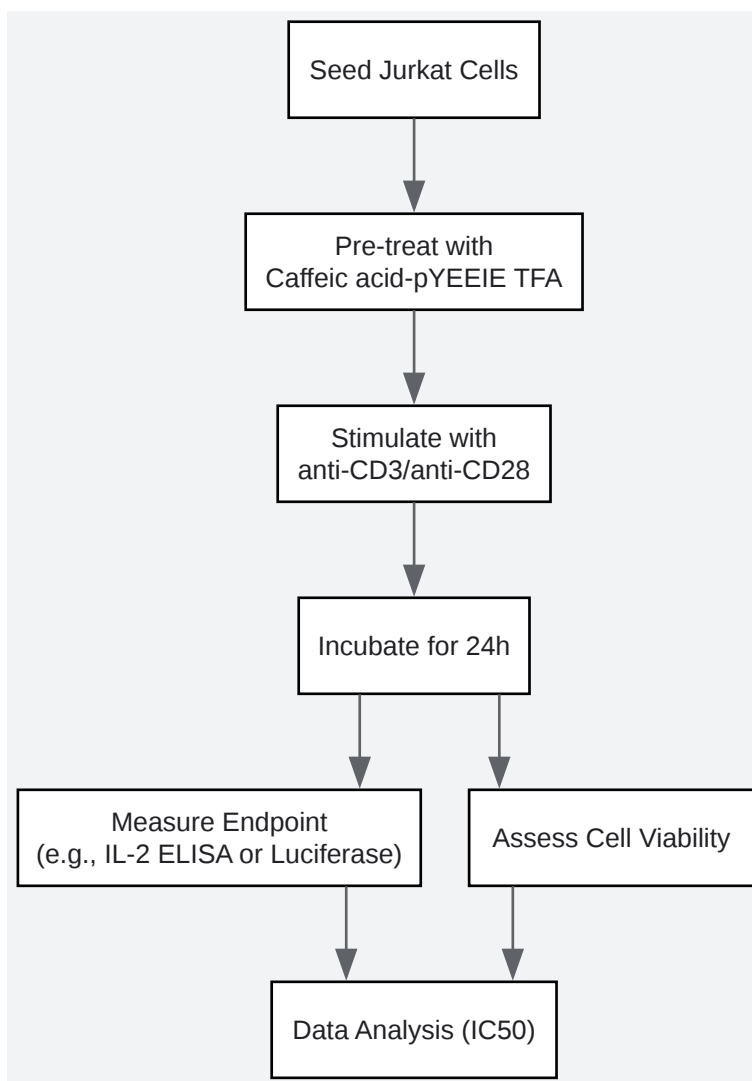
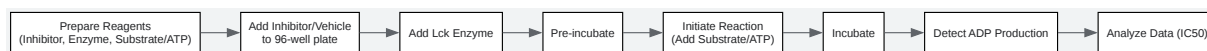
Materials:

- Recombinant active Lck enzyme
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- Lck substrate peptide (e.g., a poly-Glu-Tyr peptide)
- ATP
- **Caffeic acid-pYEEIE TFA** stock solution
- ADP-Glo™ Kinase Assay Kit (Promega) or similar detection reagent
- White, opaque 96-well plates
- Plate reader capable of measuring luminescence

Protocol:

- Prepare Reagents:
 - Prepare a serial dilution of **Caffeic acid-pYEEIE TFA** in kinase buffer.
 - Prepare a solution of Lck enzyme in kinase buffer.
 - Prepare a solution of the substrate peptide and ATP in kinase buffer.
- Assay Setup:

- To each well of a 96-well plate, add 5 μ L of the **Caffeic acid-pYEEIE TFA** dilution or vehicle control (e.g., water).
- Add 10 μ L of the Lck enzyme solution to each well.
- Incubate the plate at room temperature for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Kinase Reaction:
 - Add 10 μ L of the substrate/ATP mixture to each well to start the reaction.
 - Incubate the plate at 30°C for 1 hour.
- Detect Kinase Activity:
 - Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay Kit according to the manufacturer's instructions.
- Data Analysis:
 - Determine the percentage of inhibition for each concentration of **Caffeic acid-pYEEIE TFA**.
 - Plot the percent inhibition against the log of the inhibitor concentration and fit the data to a dose-response curve to calculate the IC₅₀ value.



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